

A Technical Guide to the Physicochemical Properties of 4-Fluorobenzhydrol

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Compound of Interest

Compound Name: 4-Fluorobenzhydrol

Cat. No.: B154427

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Abstract

4-Fluorobenzhydrol is a fluorinated aromatic alcohol that serves as a key intermediate in the synthesis of various pharmaceutical compounds. Its physicochemical properties are critical for its handling, reaction optimization, and understanding its role in synthetic chemistry. This technical guide provides a comprehensive overview of the known physicochemical properties of **4-Fluorobenzhydrol**, detailed experimental protocols for their determination, and a workflow for its synthesis.

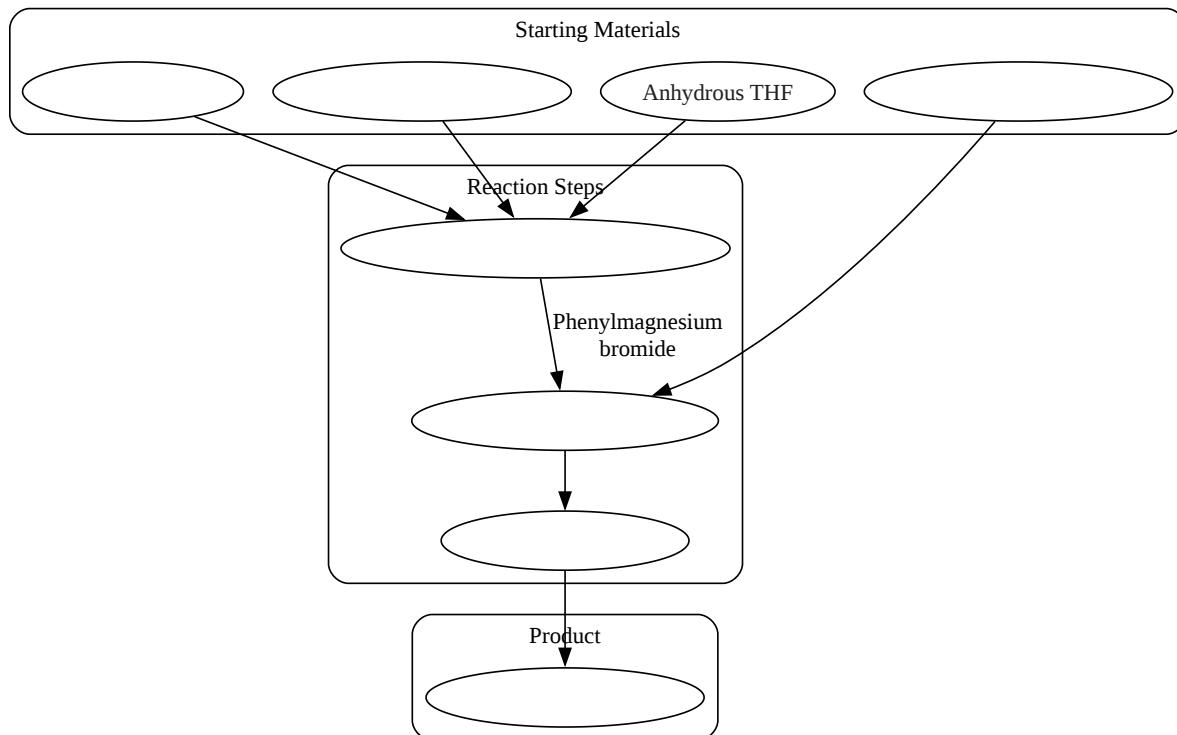
Physicochemical Properties

The physicochemical properties of **4-Fluorobenzhydrol** (CAS No: 365-22-0) are summarized in the table below. These properties are essential for its application in chemical synthesis and drug design.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₁ FO	[1]
Molecular Weight	202.22 g/mol	[1] [2]
Melting Point	82-84 °C	[3]
Boiling Point	317.7 °C at 760 mmHg	[2] [3] [4]
Density	1.18 g/cm ³	[3] [4]
Refractive Index	1.581	[3] [4]
Solubility	Slightly soluble in water; Soluble in ethanol and dimethylformamide.	[3]
logP (calculated)	2.90740	[2]
Vapor Pressure	0.000159 mmHg at 25°C	[3] [4]
Flash Point	176.5 °C	[3] [4]
Appearance	White crystalline solid	[3]

Synthesis of 4-Fluorobenzhydrol

4-Fluorobenzhydrol can be synthesized through various methods, with a common approach being the Grignard reaction between phenylmagnesium bromide and 4-fluorobenzaldehyde.

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